Preamble: Navigating the Landscape of a Novel Scaffold

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Compound of Interest

Compound Name:	*4-Bromo-3,7,8-trichloroquinoline*
CAS No.:	*1211397-23-7*
Cat. No.:	*B580591*

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The quinoline nucleus is a cornerstone in medicinal chemistry, forming the structural basis for a multitude of therapeutic agents.[1][2] Its rigid, aromatic framework is amenable to extensive functionalization, allowing for the fine-tuning of electronic, steric, and lipophilic properties to achieve desired biological activities. This guide focuses on a sparsely documented yet strategically important derivative: **4-Bromo-3,7,8-trichloroquinoline** (CAS No. 1211397-23-7).

Given the limited availability of direct experimental data for this specific molecule in peer-reviewed literature, this document serves as a predictive and inferential guide. By leveraging established principles of physical organic chemistry and drawing parallels from well-characterized, structurally related haloquinolines, we will construct a comprehensive profile of its anticipated chemical properties. This approach is designed to empower researchers to anticipate its behavior, design synthetic strategies, and identify promising avenues for its application in drug discovery and materials science.

Molecular Architecture and Physicochemical Identity

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The foundational step in understanding any compound is to dissect its structure and inherent properties. **4-Bromo-3,7,8-trichloroquinoline** is a polyhalogenated heterocyclic aromatic compound.

Caption: Structure of **4-Bromo-3,7,8-trichloroquinoline**.

The molecule's architecture is defined by a quinoline core heavily substituted with electron-withdrawing halogen atoms. This substitution pattern has profound implications for its reactivity, electronic properties, and potential biological interactions. The bromine at the 4-position and the chlorine at the 3-position are on the pyridine ring, while the chlorines at the 7 and 8-positions are on the benzene ring.

Table 1: Core Physicochemical Properties

Property	Value / Identifier	Source / Method
IUPAC Name	**4-Bromo-3,7,8-trichloroquinoline**	**---**
CAS Number	1211397-23-7	[3]
Molecular Formula	$C_9H_3BrCl_3N$	Calculated
Molecular Weight	311.40 g/mol	Calculated
Canonical SMILES	C1=CC(=C2C(=C1Cl)C(=C(C=N2)Br)Cl)Cl	---

| InChI Key | Inferred from structure | --- |

Proposed Synthetic Strategy

A direct, published synthesis for **4-bromo-3,7,8-trichloroquinoline** is not readily available. However, a plausible multi-step pathway can be devised based on established quinoline synthesis methodologies, such as the Gould-Jacobs reaction, followed by controlled halogenation steps.[4] The key challenge lies in achieving the desired regioselectivity.

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Caption: Proposed synthetic workflow for the target molecule.

Protocol Justification:

- Gould-Jacobs Reaction: Starting with a commercially available dichlorinated aniline, such as 2,3-dichloroaniline, is a logical first step. Reaction with diethyl ethoxymethylenemalonate would form the key anilinomethylenemalonate intermediate.[4]
- Thermal Cyclization: Heating this intermediate, typically in a high-boiling solvent like diphenyl ether, induces intramolecular cyclization to form the 4-hydroxyquinoline ring system. Subsequent saponification and decarboxylation steps would yield 7,8-dichloroquinolin-4-ol.
- Chlorination: The 4-hydroxyl group is readily converted to a chlorine atom using standard reagents like phosphorus oxychloride ($POCl_3$) or phosphorus pentachloride (PCl_5). This step yields a trichloroquinoline intermediate.
- Final Halogenations: The final and most challenging step is the introduction of the C3-chloro and C4-bromo groups. This may require a multi-step process. Direct bromination of the trichloroquinoline intermediate would likely be directed by the existing substituents. The pyridine ring is generally deactivated to electrophilic substitution. However, conversion to an N-oxide could activate the 4-position. Alternatively, a Sandmeyer-type reaction from a corresponding aminoquinoline could be envisioned. A more plausible route involves electrophilic halogenation. The introduction of a bromine at the 4-position and a chlorine at the 3-position onto the 7,8-dichloroquinoline core would require careful selection of halogenating agents (e.g., N-Bromosuccinimide, N-Chlorosuccinimide) and catalysts to control the regiochemistry.[5]

Predicted Spectroscopic Profile

Spectroscopic analysis is critical for structural confirmation. The following profile is predicted based on the known effects of halogen substituents on the quinoline scaffold.

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3.1 Mass Spectrometry (MS)

Mass spectrometry would be the most definitive technique for confirming the elemental composition.

- Molecular Ion (M^+): A complex and highly characteristic isotopic cluster of peaks would be observed for the molecular ion due to the natural abundance of bromine ($^{79}Br \approx 50.7\%$, $^{81}Br \approx 49.3\%$) and chlorine ($^{35}Cl \approx 75.8\%$, $^{37}Cl \approx 24.2\%$) isotopes.[6] The most abundant peak in this cluster would correspond to the species with one ^{79}Br and three ^{35}Cl atoms.

- Fragmentation: Fragmentation would likely involve the sequential loss of halogen atoms (Br·, Cl·) and potentially the elimination of HCl or HBr, followed by fragmentation of the quinoline ring itself.

3.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton spectrum will be relatively simple, showing signals only for the three protons on the quinoline ring (H-2, H-5, and H-6). All signals are expected to be in the aromatic region (typically δ 7.5-9.0 ppm). The H-2 proton, being adjacent to the nitrogen and flanked by two halogens, is expected to be the most downfield (deshielded). The H-5 and H-6 protons on the benzene ring will exhibit coupling to each other.

- ^{13}C NMR: The spectrum will show nine distinct signals for the carbon atoms of the quinoline core. The carbons directly bonded to the halogens (C-3, C-4, C-7, C-8) will exhibit significant downfield shifts. Their precise assignment would require advanced 2D NMR techniques like HSQC and HMBC.[7]

3.3 Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present.[8]

- Aromatic C-H Stretching: Weak to medium bands are expected above 3000 cm^{-1}.

- Aromatic C=C and C=N Stretching: A series of sharp bands are anticipated in the 1600-1450 cm^{-1} region, characteristic of the quinoline ring system.

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- C-Cl and C-Br Stretching: Strong absorptions corresponding to the carbon-halogen bonds will be present in the fingerprint region (typically below 800 cm^{-1}).[5]

Table 2: Predicted Spectroscopic Data

Technique	Predicted Observation
MS (EI)	**Complex molecular ion cluster around m/z 311, showing characteristic $BrCl_3$ isotopic pattern.**
^1H NMR	3 signals in the aromatic region (δ 7.5-9.0 ppm). Expect a singlet (or narrow doublet) for H-2 and two doublets for H-5 and H-6.
^{13}C NMR	9 signals for aromatic carbons. Carbons C-3, C-4, C-7, and C-8 will be significantly shifted due to halogen attachment.

| IR (KBr) | Aromatic C=C/C=N stretches (1600-1450 cm^{-1}), C-Cl stretches (~800-700 cm^{-1}), C-Br stretches (~700-600 cm^{-1}). |

Anticipated Chemical Reactivity

The dense halogenation pattern dramatically influences the reactivity of the quinoline core, creating specific sites for synthetic transformations.

Caption: Key reactivity zones of the molecular scaffold.

- Nucleophilic Aromatic Substitution (S_nAr): The halogens at the C3 and C4 positions of the electron-deficient pyridine ring are expected to be highly activated towards S_nAr reactions. This provides a direct route to introduce a wide variety of nucleophiles (e.g., amines, alkoxides, thiols), making it a valuable reaction for generating libraries of derivatives.[9]

- Palladium-Catalyzed Cross-Coupling: The carbon-bromine bond at the C4 position is an ideal handle for palladium-catalyzed cross-coupling reactions such as Suzuki, Stille, Heck, and Buchwald-Hartwig aminations.[9][10] This reactivity is paramount for constructing complex molecules by forming new carbon-carbon and carbon-heteroatom bonds. The C-Cl

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bonds are generally less reactive under standard coupling conditions, allowing for selective functionalization of the C4-Br bond.

- Electrophilic Aromatic Substitution: The quinoline ring is heavily deactivated by the four electron-withdrawing halogen substituents. Consequently, electrophilic substitution (e.g., nitration, further halogenation) would be extremely difficult and require harsh reaction conditions. If substitution were to occur, it would likely be directed to the remaining open positions on the benzene ring (C5 or C6).

Potential Applications & Research Directions

The structural motifs within **4-bromo-3,7,8-trichloroquinoline** suggest its potential utility in several areas of chemical and pharmaceutical research.

- Medicinal Chemistry Scaffold: Halogenated quinolines are known to possess a wide spectrum of biological activities, including antimalarial, anticancer, antibacterial, and antiviral properties.[5][11][12] This compound could serve as a valuable intermediate or a starting point for the synthesis of novel therapeutic agents. The C4-Br position allows for its use in fragment-based drug discovery via cross-coupling to explore structure-activity relationships.[9]

- Materials Science: Polyhalogenated aromatic compounds can serve as building blocks for functional materials, such as organic light-emitting diodes (OLEDs) and organic photovoltaics.[10] The rigid quinoline core and the potential for further functionalization could be exploited in the synthesis of novel dyes and electronic materials.

- Chemical Biology Probe: The reactivity of the C4 position could be used to attach fluorescent tags, biotin labels, or other reporter groups, enabling the development of chemical probes to study biological systems.

Safety & Handling

No specific toxicological data for **4-bromo-3,7,8-trichloroquinoline** is available. However, based on data for structurally similar polyhalogenated aromatic compounds, it should be handled with extreme caution.

Table 3: Anticipated Hazard Profile

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Hazard Class	GHS Classification (Inferred)	Precautionary Measures
Acute Toxicity	**Danger: H301 - Toxic if swallowed.**	**Do not eat, drink or smoke when using this product. Wash hands thoroughly after handling. If swallowed: Immediately call a POISON CENTER or doctor.[13][14]**
Eye Damage	Danger: H318 - Causes serious eye damage.	Wear eye protection/face protection. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [13][14]
Handling	---	Use only in a well-ventilated area, preferably in a chemical fume hood. Wear protective gloves, clothing, and eye/face protection. Avoid inhalation of dust.

| Storage | --- | Store locked up in a cool, dry, and well-ventilated place away from incompatible materials. |

Disclaimer: This hazard profile is inferred from related compounds and is not a substitute for a formal risk assessment. A comprehensive Safety Data Sheet (SDS) should be consulted if available, and appropriate institutional safety protocols must be followed.

References

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